

potential hazards and flammability of 3-Penten-2-OL

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Penten-2-OL

Cat. No.: B074221

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An In-depth Technical Guide on the Potential Hazards and Flammability of **3-Penten-2-ol**

This technical guide provides a comprehensive overview of the potential hazards and flammability associated with **3-Penten-2-ol** (CAS No: 1569-50-2). The information is intended for researchers, scientists, and professionals in drug development who may handle or use this chemical. This document outlines its hazardous properties, safe handling procedures, and emergency measures, incorporating quantitative data and standardized safety protocols.

Physicochemical and Flammability Properties

3-Penten-2-ol is a flammable liquid and its vapor can form explosive mixtures with air.^[1] The following table summarizes its key physicochemical and flammability data.

Property	Value	Source(s)
Molecular Formula	C5H10O	[2][3][4][5][6]
Molecular Weight	86.13 g/mol	[3][4][7][8]
Appearance	Colorless liquid	[9]
Boiling Point	118-122 °C	[2][8][9][10]
Flash Point	27.78 °C - 36 °C (82 °F - 96.8 °F)	[2][7][8][9]
Density	0.843 g/mL at 25 °C	[2][8][10]
Water Solubility	81.89 g/L at 25 °C	[2]
Vapor Pressure	6.01 - 8.176 mmHg at 25 °C	[3][9]
Autoignition Temperature	No data available	[1][11]
Explosive Limits	No data available	[1][11]

Hazard Identification and Classification

3-Penten-2-ol is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] Its primary hazard is its flammability, but it also poses several health risks.

GHS Classification:

- Flammable Liquids: Category 3[1][3][5][12][13]
- Skin Irritation: Category 2[14][15]
- Eye Irritation: Category 2A[15]
- Acute Toxicity (Inhalation): Category 4[14][15]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[14][15]

Hazard Statements:

- H226: Flammable liquid and vapor.[\[3\]](#)[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[15\]](#)
- H315: Causes skin irritation.[\[14\]](#)[\[15\]](#)
- H319: Causes serious eye irritation.[\[15\]](#)
- H332: Harmful if inhaled.[\[14\]](#)[\[15\]](#)
- H335: May cause respiratory irritation.[\[14\]](#)[\[15\]](#)

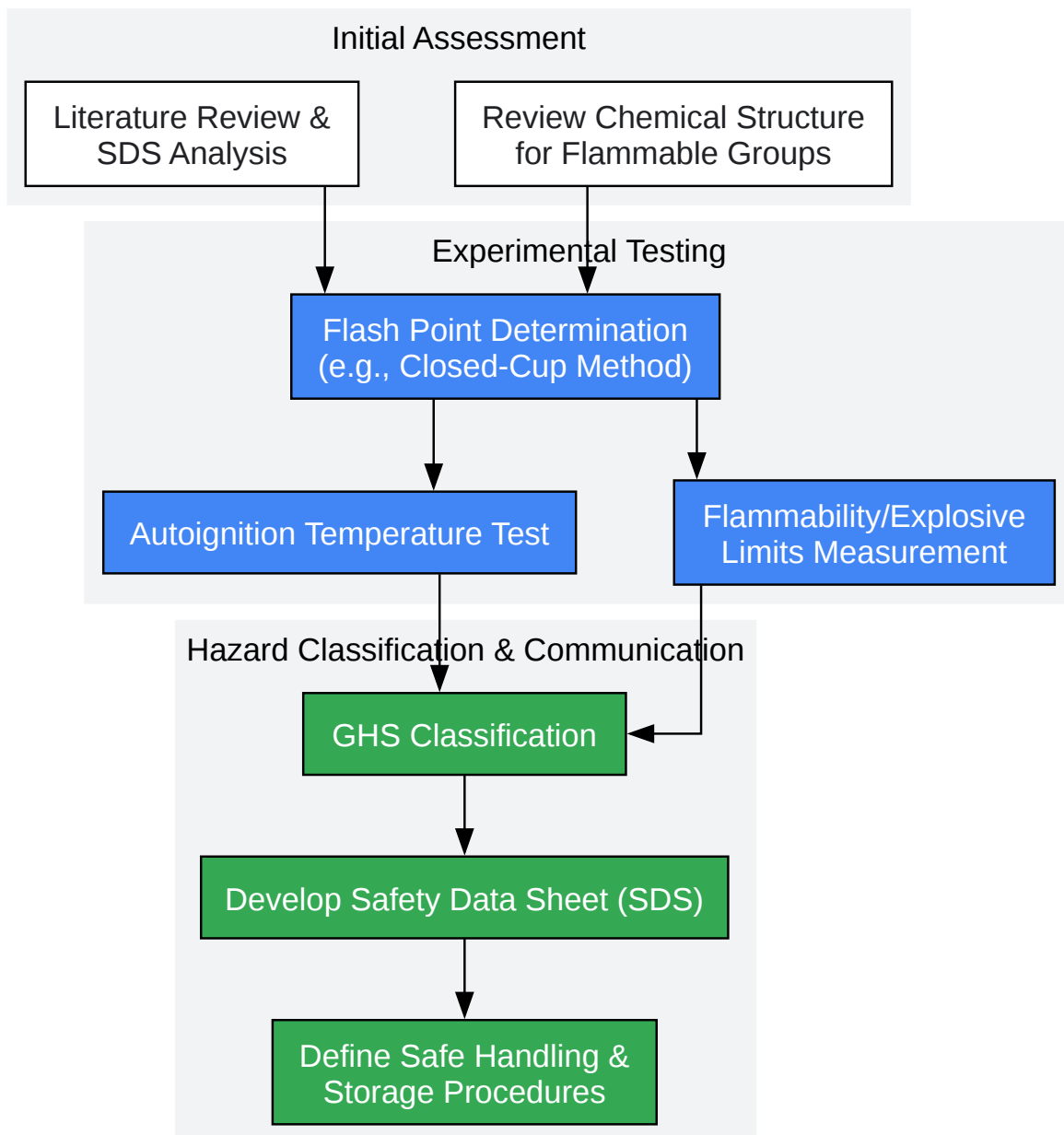
Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.
[\[1\]](#)

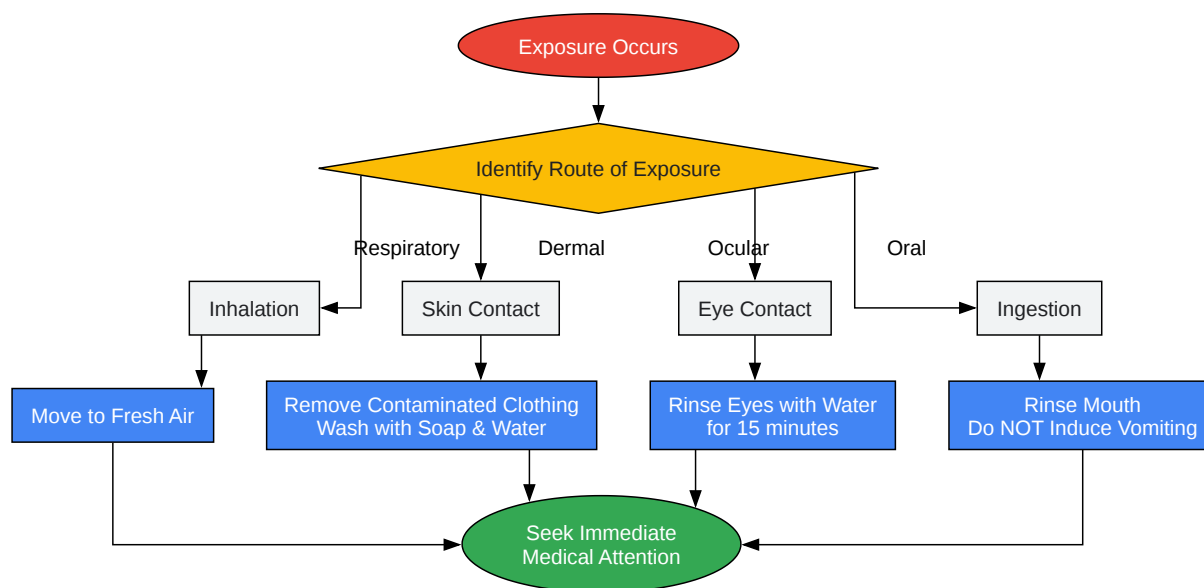
Experimental Protocols for Hazard Assessment

Detailed experimental protocols for determining the hazardous properties of **3-Penten-2-ol** are not publicly available. However, the reported data are typically generated using standardized methods, such as those established by the American Society for Testing and Materials (ASTM) or the Organization for Economic Co-operation and Development (OECD).

- **Flash Point Determination:** The flash point is commonly determined using a "closed-cup" method, as indicated by safety data sheets.[\[8\]](#) This method involves heating the liquid in a closed vessel and introducing an ignition source periodically to determine the lowest temperature at which the vapors will ignite.
- **Toxicological Studies:** Health hazard data are derived from toxicological studies. These may include skin and eye irritation tests on animal models, as well as inhalation and oral toxicity studies to determine LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values.

The following diagram illustrates a generalized workflow for assessing the flammability of a chemical substance.





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- To cite this document: BenchChem. [potential hazards and flammability of 3-Penten-2-OL]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074221#potential-hazards-and-flammability-of-3-penten-2-ol]

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